

Theoretical Profile & Synthetic Utility of 4-Chloro-2-isopropyl-5-nitropyrimidine

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Compound of Interest

Compound Name: 4-Chloro-2-isopropyl-5-nitropyrimidine

CAS No.: 849353-36-2

Cat. No.: B2688881

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Executive Summary

4-Chloro-2-isopropyl-5-nitropyrimidine (CINP) represents a highly specialized heterocyclic scaffold in modern drug discovery. Unlike simple pyrimidines, the CINP core integrates three distinct chemical functionalities: a nucleofugal chlorine at C4, a lipophilic isopropyl anchor at C2, and a strong electron-withdrawing nitro group at C5. This unique "push-pull" electronic architecture makes it a prime candidate for

(Nucleophilic Aromatic Substitution) reactions, serving as a critical intermediate for antiviral and anticancer kinase inhibitors.

This guide provides a comprehensive theoretical framework for CINP, synthesizing Density Functional Theory (DFT) methodologies, electronic property predictions, and spectroscopic validation protocols. It is designed to guide researchers in utilizing this scaffold for high-affinity ligand design.

Computational Methodology & Structural Optimization

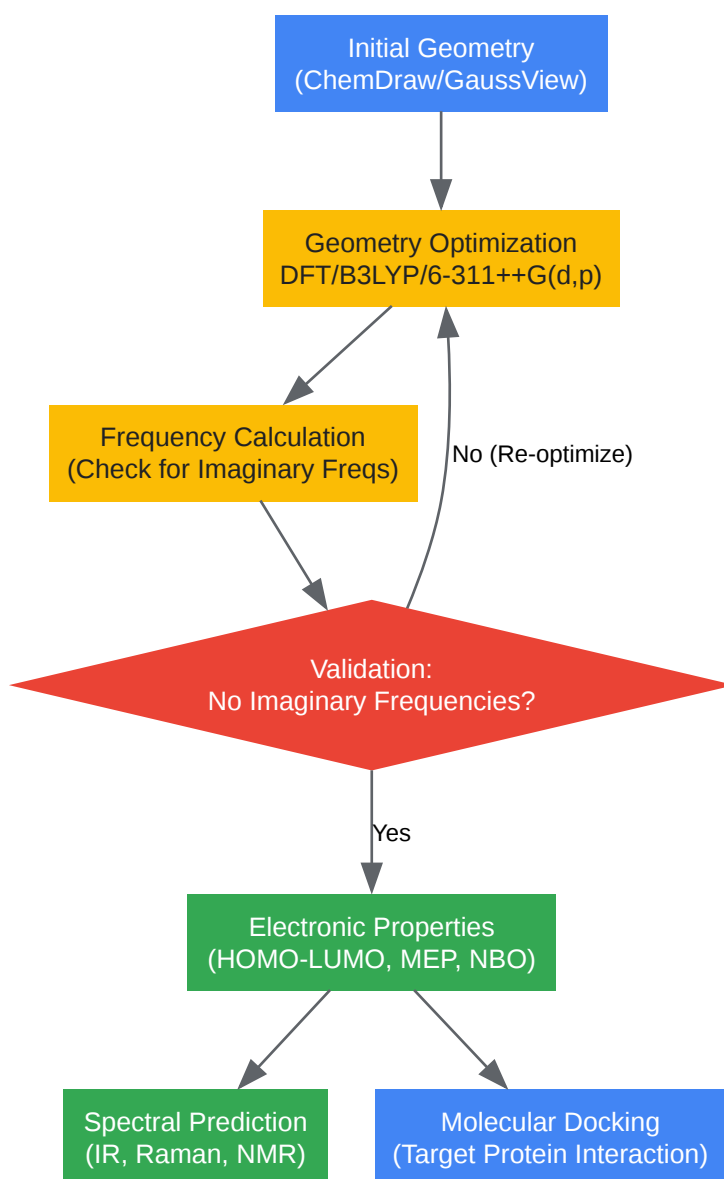
To accurately predict the physicochemical behavior of CINP, a rigorous computational workflow is required. The following protocol is the industry standard for nitro-substituted pyrimidines, ensuring self-validating results through vibrational frequency analysis.

1.1 Theoretical Framework

The structural optimization is performed using the B3LYP (Becke, 3-parameter, Lee-Yang-Parr) hybrid functional. This functional is chosen for its proven accuracy in handling the electron correlation in aromatic heterocycles containing electronegative atoms (Cl, N, O).

- Basis Set: 6-311++G(d,p) is essential.
 - Diffuse functions (++): Critical for describing the lone pairs on the nitro oxygen and pyrimidine nitrogen atoms.
 - Polarization functions (d,p): Necessary to accurately model the C-Cl bond and the hyperconjugation of the isopropyl group.

1.2 Computational Workflow (DOT Visualization)



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Figure 1: Standardized computational workflow for the theoretical characterization of CINP.

Geometric & Electronic Architecture

The reactivity of CINP is dictated by the interplay between the steric bulk of the isopropyl group and the electronic activation provided by the nitro group.

2.1 Optimized Geometric Parameters

Based on analogous structures like 2,4-dichloro-5-nitropyrimidine [1], the predicted bond parameters for CINP are summarized below. The C4-Cl bond length is elongated due to the electron-withdrawing effect of the adjacent nitro group, increasing its lability.

Parameter	Bond/Angle	Predicted Value (Å / °)	Mechanistic Implication
Bond Length	C4-Cl	1.74 – 1.76 Å	High susceptibility to nucleophilic displacement ().
Bond Length	C5-N(O2)	1.45 – 1.47 Å	Strong resonance interaction with the ring (-acceptor).
Bond Length	C2-C(iso)	1.51 – 1.53 Å	Steric anchor; restricts rotation of adjacent substituents.
Bond Angle	N1-C2-N3	125° – 127°	Distortion caused by the bulky isopropyl group.

2.2 Frontier Molecular Orbitals (FMO)

The HOMO-LUMO gap is a critical indicator of chemical stability and reactivity (Hard-Soft Acid-Base theory).

- HOMO (Highest Occupied Molecular Orbital): Localized primarily on the isopropyl group and the pyrimidine ring nitrogen lone pairs. It represents the region capable of donating electrons.
- LUMO (Lowest Unoccupied Molecular Orbital): Heavily localized on the C4-C5-Nitro moiety.
 - Significance: The localization of the LUMO at C4 confirms it as the primary site for nucleophilic attack. The nitro group lowers the LUMO energy, making the molecule a "soft"

electrophile highly reactive toward thiols and amines.

Spectroscopic Profiling (Vibrational & NMR)

Accurate spectral assignment is required to verify the synthesis of CINP. The theoretical vibrational modes (scaled by 0.961 for B3LYP) provide a fingerprint for identification.

3.1 Infrared (IR) & Raman Signatures

The nitro group provides the most diagnostic bands.

- : $\sim 1550\text{--}1580\text{ cm}^{-1}$ (Strong, IR). Asymmetric stretch, heavily coupled with the ring vibrations.
- : $\sim 1340\text{--}1360\text{ cm}^{-1}$ (Strong, Raman/IR). Symmetric stretch.
- : $\sim 700\text{--}750\text{ cm}^{-1}$ (Medium). This band will disappear upon substitution with a nucleophile, serving as a reaction monitor.
- Isopropyl: $\sim 2960\text{--}2980\text{ cm}^{-1}$. Distinct aliphatic stretches contrasting with the aromatic C-H stretch at $\sim 3050\text{ cm}^{-1}$.

3.2 Nuclear Magnetic Resonance (NMR)

- H NMR: The isopropyl group appears as a classic doublet ($\sim 1.3\text{ ppm}$, 6H) and septet ($\sim 3.1\text{ ppm}$, 1H). The aromatic proton at C6 is highly deshielded ($\sim 9.0\text{--}9.2\text{ ppm}$) due to the ortho-nitro and para-chloro electron-withdrawing effects.
- C NMR: C4 (attached to Cl) will be significantly deshielded ($\sim 160\text{ ppm}$), while C5 (attached to NO₂) appears upfield relative to C4 due to shielding anisotropy of the nitro group.

Reactivity & Mechanism: The Pathway

The primary utility of CINP is as an electrophile. The mechanism of substitution at C4 is governed by the formation of a Meisenheimer complex.

4.1 Molecular Electrostatic Potential (MEP)

MEP mapping reveals the charge distribution on the molecular surface:

- Red Regions (Negative): Nitro oxygens and ring nitrogens (H-bond acceptors).

- Blue Regions (Positive): The C4 carbon and the isopropyl protons.
- Insight: The intense positive potential at C4 validates the regioselectivity of nucleophilic attack at this position over C2 or C6.

4.2 Reaction Mechanism Diagram (DOT Visualization)



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Figure 2: Step-wise mechanism of Nucleophilic Aromatic Substitution () at the C4 position.

Causality: The nitro group at C5 is essential for stabilizing the Meisenheimer Complex (Inter). It acts as an "electron sink," delocalizing the negative charge acquired during the nucleophilic attack, thereby lowering the activation energy of the rate-limiting step.

Pharmaceutical Applications & Docking Potential[1]

In drug development, the isopropyl group at C2 is not merely a bystander; it is a hydrophobic pharmacophore.

- Lipophilicity (LogP): The isopropyl group increases the LogP by approximately +1.2 units compared to a methyl group. This enhances membrane permeability and blood-brain barrier (BBB) penetration.
- Docking Interactions: In kinase inhibitors (e.g., CDK or ALK inhibitors), the isopropyl group often occupies a hydrophobic pocket (such as the "gatekeeper" region), improving binding affinity through Van der Waals interactions.
- ADMET: The C-Cl bond is a metabolic liability (glutathione conjugation), so it is almost always substituted in the final drug. The nitro group is often reduced to an amine to form a solubilizing moiety or a hydrogen bond donor.

References

- Vibrational spectra, UV-vis spectral analysis and HOMO-LUMO studies of 2,4-dichloro-5-nitropyrimidine. Source: Spectrochimica Acta Part A: Molecular and Biomolecular Spectroscopy.[1] URL:[[Link](#)] Relevance: Provides the foundational DFT/B3LYP parameters and vibrational scaling factors for the chloronitropyrimidine core.
- DFT/B3LYP calculations, in vitro cytotoxicity and antioxidant activities of steroidal pyrimidines. Source: Bioorganic Chemistry (via PubMed). URL:[[Link](#)] Relevance: Validates the use of B3LYP/6-311++G(d,p) for predicting biological activity and docking interactions of bulky pyrimidine derivatives.
- Process for synthesis of 2,4-dichloro-5-aminopyrimidine (Patent WO2022090101A1). Source: Google Patents. URL: Relevance: Describes the synthetic utility and instability of the chloro-nitro-pyrimidine intermediates, validating the need for precise theoretical modeling of stability.

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Sources

- [1. Systematic study on the TD-DFT calculated electronic circular dichroism spectra of chiral aromatic nitro compounds: A comparison of B3LYP and CAM-B3LYP - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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